

Essential Guide to the Proper Disposal of 3-Iodo-1H-indazol-5-amine

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Compound of Interest

Compound Name: 3-Iodo-1H-indazol-5-amine

Cat. No.: B1322494

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This document provides crucial safety and logistical information for the proper disposal of **3-Iodo-1H-indazol-5-amine** (CAS: 599183-36-5), a compound utilized by researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and environmental protection.

Compound Identification and Hazards:

- Chemical Name: **3-Iodo-1H-indazol-5-amine**
- CAS Number: 599183-36-5
- Molecular Formula: $C_7H_6IN_3$ ^[1]
- GHS Hazard Statements:
 - H302: Harmful if swallowed^{[2][3]}
 - H315: Causes skin irritation^{[2][3]}
 - H319: Causes serious eye irritation^{[2][3]}
 - H335: May cause respiratory irritation^{[2][3]}

Due to its hazardous nature as a halogenated organic compound, **3-Iodo-1H-indazol-5-amine** must be managed as regulated chemical waste. On-site treatment, such as neutralization or

drain disposal, is not a suitable option for this chemical.[\[4\]](#)

Personal Protective Equipment (PPE) for Disposal

Before handling **3-Iodo-1H-indazol-5-amine** for disposal, ensure the following personal protective equipment is worn:

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles meeting ANSI Z87.1 or equivalent standards.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves.
Body Protection	Laboratory Coat	Flame-resistant with a full front closure.
Respiratory Protection	NIOSH-approved Respirator	N95 or higher, particularly if there is a risk of generating dust or aerosols.

Step-by-Step Disposal Protocol

The primary and mandatory method for the disposal of **3-Iodo-1H-indazol-5-amine** and its contaminated materials is through an approved waste disposal plant or a licensed hazardous waste contractor.[\[3\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocol for Waste Segregation and Collection:

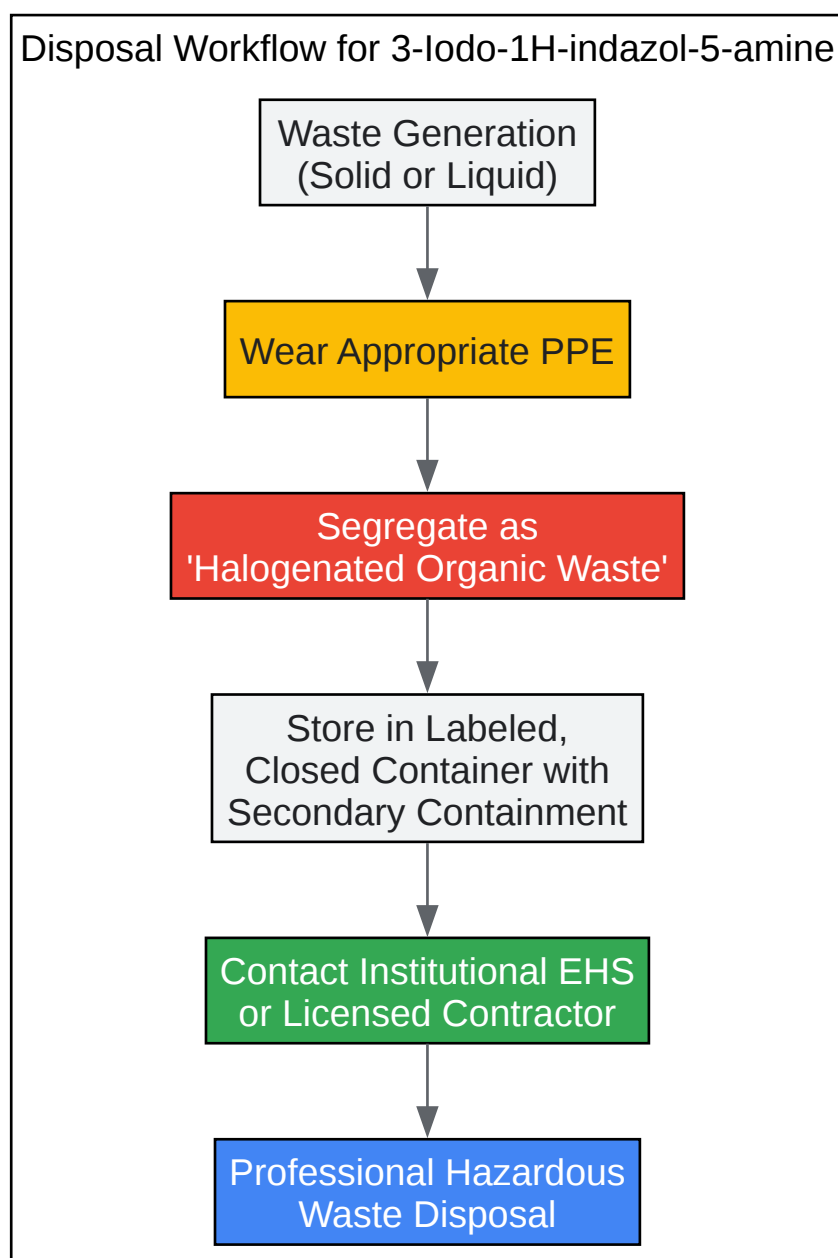
- Waste Container Designation:
 - Use a clearly labeled, dedicated waste container for "Halogenated Organic Solids."[\[4\]](#)
 - The container must be constructed of a compatible material, such as high-density polyethylene (HDPE), and possess a secure, tight-fitting lid.[\[4\]](#)
- Solid Waste Collection:

- Collect any waste **3-Iodo-1H-indazol-5-amine** in its solid form.
- All disposable items that have come into contact with the chemical, such as gloves, weigh boats, and contaminated paper towels, should be placed in the designated hazardous waste container.[\[7\]](#)
- Liquid Waste Collection:
 - Unused solutions and reaction mixtures containing **3-Iodo-1H-indazol-5-amine** must be collected in a designated, sealed, and clearly labeled hazardous waste container for "Halogenated Organic Liquids."
- Strict Segregation:
 - Do Not Mix this compound with other waste streams, particularly:[\[4\]](#)
 - Non-halogenated organic waste
 - Acids or bases
 - Oxidizing agents
 - Aqueous waste
- Container Management:
 - Keep the waste container securely closed at all times, except when adding waste.[\[4\]](#)
 - Store the waste container in a secondary containment bin to mitigate the impact of any potential leaks.[\[4\]](#)
- Labeling and Documentation:
 - Ensure the hazardous waste label is complete and accurately reflects the contents, including the full chemical name and associated hazards.
- Contact Environmental Health and Safety (EHS):

- Arrange for the disposal of the waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[4]

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **3-Iodo-1H-indazol-5-amine**.



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Caption: Disposal workflow for **3-Iodo-1H-indazol-5-amine** waste.

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References

- 1. CAS 599183-36-5 | 3-iodo-1H-indazol-5-amine - Synblock [synblock.com]
- 2. chemical-label.com [chemical-label.com]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. benchchem.com [benchchem.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. benchchem.com [benchchem.com]
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